

Application Notes and Protocols for Sedaxane Seed Treatment in Cereals

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Compound of Interest

Compound Name: Sedaxane

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For Researchers, Scientists, and Drug Development Professionals

These comprehensive application notes and protocols detail the use of **Sedaxane** as a seed treatment for cereals. The information provided is intended to guide researchers in the effective application and evaluation of this fungicide for the control of seed- and soil-borne diseases.

Introduction to Sedaxane

Sedaxane is a broad-spectrum fungicide belonging to the succinate dehydrogenase inhibitor (SDHI) class of fungicides (FRAC Group 7).[1] Its primary mode of action is the inhibition of the succinate dehydrogenase (SDH) enzyme, a key component of the mitochondrial electron transport chain, which disrupts cellular respiration and energy production in fungi.[1][2][3][4] This mechanism of action makes it effective against a range of fungal pathogens that impact cereal crops.

Developed by Syngenta Crop Protection, **Sedaxane** is specifically designed for seed treatment applications, offering both local and systemic protection to the seed and developing roots.[3][4][5] It is effective against seed-borne fungi such as *Ustilago nuda* (loose smut), *Tilletia caries* (common bunt), *Monographella nivalis* (snow mould), and *Pyrenophora graminea* (leaf stripe), as well as soil-borne pathogens like *Rhizoctonia solani*, *R. cerealis*, and *Typhula incarnata*. [3][4][5]

Sedaxane is commercially available in various formulations, often in combination with other fungicides and sometimes insecticides, under brand names such as Vibrance®, Vibrance®

Extreme, CruiserMaxx® Vibrance, Vibrance® Duo, and Vibrance® Quattro.[2][6] These combination products broaden the spectrum of disease and pest control.

Data Presentation: Efficacy of Sedaxane on Cereals

The following tables summarize quantitative data from various studies on the efficacy of **Sedaxane** seed treatment in controlling key diseases and its impact on cereal crop yield.

Table 1: Efficacy of **Sedaxane** against Rhizoctonia spp. in Winter Wheat

Treatment	Application Rate (g a.i./100 kg seed)	Root Rot Reduction (%)	Stem Browning Reduction (%)	Yield Increase (%)
Sedaxane + Fludioxonil	10 + 5	35.1	38 - 47	4
Fludioxonil	5	29.1	Inconsistent	Not specified
Untreated Control	-	0	0	0

Source: Data synthesized from field experiments conducted over two seasons.[7]

Table 2: Efficacy of **Sedaxane** against Loose Smut (Ustilago nuda) in Barley (Greenhouse)

Trial	Sedaxane Application Rate (g a.i./100 kg seed)	Disease Incidence in Untreated Control (%)	Disease Incidence in Treated (%)	Control Efficacy (%)
1	10	13	0	100
2	10	18	3	97
3	10	5 - 29	0	100

Source: Data from independent greenhouse trials.[4]

Table 3: Efficacy of **Sedaxane** against Leaf Stripe (Pyrenophora graminea) in Barley (Greenhouse)

Trial	Sedaxane Application Rate (g a.i./100 kg seed)	Disease Incidence in Untreated Control (%)	Disease Incidence in Treated (%)	Control Efficacy (%)
1	10	47	0	100
2	10	54	1	98.1
3	10	69	3	95.7

Source: Data from three independent greenhouse trials.[\[4\]](#)

Experimental Protocols

The following are detailed protocols for the application of **Sedaxane** as a seed treatment in laboratory, greenhouse, and field settings.

Laboratory Protocol: Slurry Preparation and Seed Treatment

This protocol outlines the preparation of a **Sedaxane** slurry and its application to cereal seeds for experimental purposes.

Materials:

- **Sedaxane** formulation (e.g., Vibrance® 500 FS)
- Cereal seeds (e.g., wheat, barley)
- Distilled water
- Glass flask or other suitable container
- Mechanical rotator (e.g., Turbula device)

- Pipettes or syringes for accurate measurement
- Balance

Procedure:

- Calculate Application Rate: Determine the required amount of **Sedaxane** formulation based on the desired active ingredient (a.i.) rate per 100 kg of seed. For example, for a rate of 10 g a.i./100 kg seed using a 500 g/L formulation, you would use 20 mL of the product per 100 kg of seed.
- Prepare the Slurry:
 - For a small batch of seeds (e.g., 100 g), calculate the proportional amount of **Sedaxane** and water.
 - Prepare a water-based slurry by mixing the calculated amount of the **Sedaxane** formulation with a small volume of tap water.^[3] The final slurry volume should be sufficient to ensure even coverage without overwetting the seeds. A common total slurry volume is 600 mL per 100 kg of seed (product + water).^[1]
- Seed Application:
 - Place the seeds in a glass flask.
 - Add the prepared slurry to the flask.
 - Seal the flask and rotate it using a mechanical rotator for a set duration to ensure uniform coating of the seeds. A typical procedure is to rotate the flask twice for 30 seconds each time.^[3]
- Drying:
 - After treatment, spread the seeds in a thin layer on a clean surface and allow them to air dry completely before planting or storage.
 - Proper drying is crucial to prevent clumping and ensure accurate seeding rates.

Greenhouse Experimental Protocol

This protocol describes a typical greenhouse experiment to evaluate the efficacy of **Sedaxane** seed treatment.

Experimental Design:

- Design: Randomized Complete Block Design (RCBD) is recommended to account for potential environmental gradients within the greenhouse.[3][8]
- Treatments: Include an untreated control, **Sedaxane**-treated seeds at various rates, and potentially a positive control with a standard fungicide.
- Replicates: A minimum of four replicates for each treatment is recommended.[8]
- Experimental Unit: Each pot containing a set number of seeds constitutes an experimental unit.

Procedure:

- Seed Treatment: Treat the seeds according to the Laboratory Protocol (Section 3.1).
- Planting:
 - Fill pots with a sterilized soil mix.
 - Sow a predetermined number of seeds (e.g., 10) per pot at a consistent depth.
- Growth Conditions:
 - Maintain controlled environmental conditions, including temperature, humidity, and photoperiod (e.g., 14-hour day length).[3]
 - Water the plants as needed to avoid drought stress.
- Inoculation (if applicable):
 - For disease-specific trials, inoculate the soil or plants with the target pathogen at a specified time point.

- Assessments:
 - Emergence: Count the number of emerged seedlings at regular intervals.
 - Disease Severity: Assess disease symptoms at different growth stages using a standardized rating scale (e.g., 0-4 scale for root and stem discoloration).[9]
 - Phytotoxicity: Visually inspect plants for any signs of phytotoxicity, such as stunting or discoloration.
 - Biomass: At the end of the experiment, harvest the shoots and roots, and measure their fresh and dry weights.[9]
- Data Analysis: Analyze the collected data using appropriate statistical methods, such as Analysis of Variance (ANOVA), to determine the significance of treatment effects.

Field Trial Protocol

This protocol provides a framework for conducting field trials to assess the performance of **Sedaxane** seed treatment under agricultural conditions.

Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with a minimum of four replicates is standard for field trials.[9]
- Plot Size: The size of individual plots should be sufficient to minimize edge effects and allow for accurate yield measurements (e.g., 5 x 10 meters).
- Treatments: Include an untreated control, **Sedaxane**-treated plots, and commercial standard treatments.

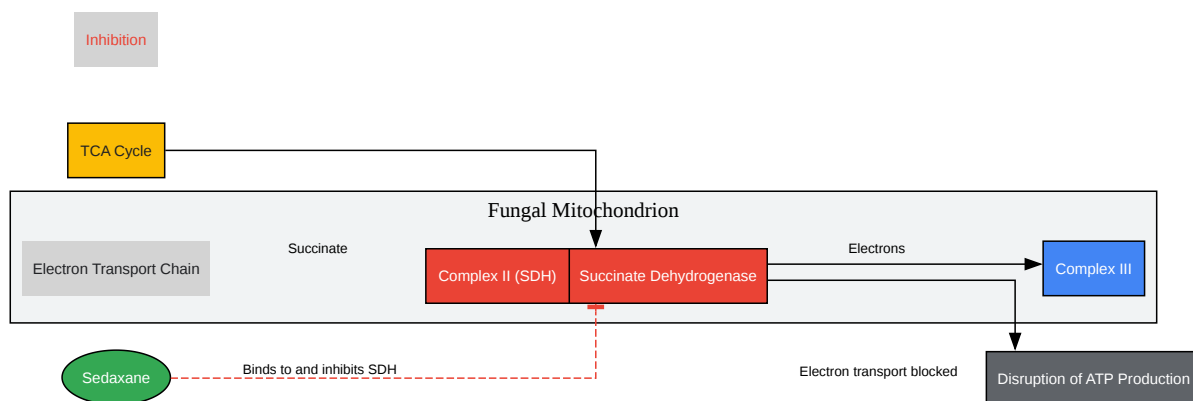
Procedure:

- Seed Treatment: Treat a sufficient quantity of seeds for all plots according to the Laboratory Protocol (Section 3.1), ensuring accurate and uniform application.
- Planting:

- Use a plot drill to plant the seeds at a specified seeding rate (e.g., 1,000,000 seeds/hectare) and row spacing.[\[9\]](#)
- Trial Management:
 - Manage the trial area according to standard agronomic practices for the specific cereal crop, including fertilization and weed control.
- Assessments:
 - Stand Count: Evaluate plant establishment by counting the number of plants per unit area at an early growth stage.
 - Disease Assessment: Monitor the plots for disease symptoms throughout the growing season and rate the severity using established scales.
 - Vigor: Assess plant vigor visually at different growth stages.
 - Yield: Harvest the plots at maturity using a small-plot combine and determine the grain yield, adjusting for moisture content.[\[9\]](#)
 - Grain Quality: Analyze grain samples for parameters such as test weight.[\[9\]](#)
- Data Analysis: Use statistical software to perform an Analysis of Variance (ANOVA) on the collected data to compare treatment means.

Mandatory Visualizations

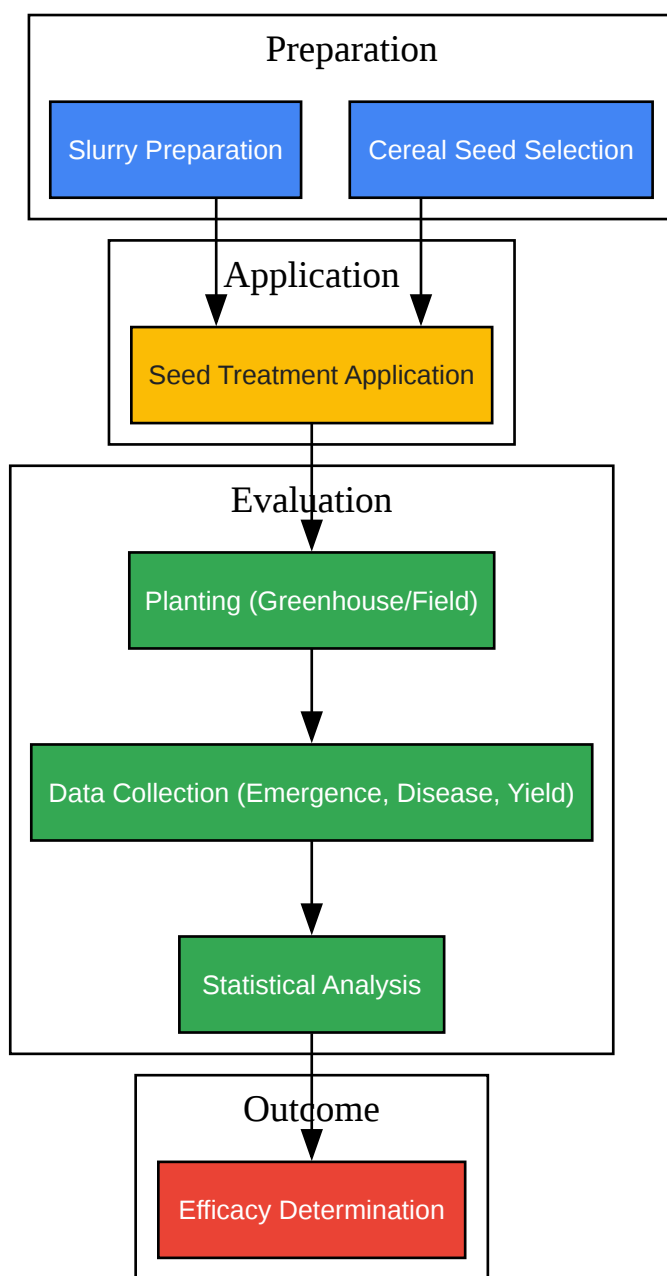
Signaling Pathway: Mode of Action of Sedaxane



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Caption: Mode of action of **Sedaxane** in the fungal mitochondrion.

Experimental Workflow: Seed Treatment Application and Evaluation



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Caption: General workflow for **Sedaxane** seed treatment experiments.

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